

Technical Guide: Ethyl 2-(2,4-difluorophenyl)-2,2-difluoroacetate

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Compound of Interest

Compound Name: Ethyl 2-(2,4-difluorophenyl)-2,2-difluoroacetate

Cat. No.: B578631

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CAS Number: 1228957-05-8

This technical guide provides a comprehensive overview of **Ethyl 2-(2,4-difluorophenyl)-2,2-difluoroacetate**, a fluorinated organic compound relevant to researchers, scientists, and professionals in drug development and chemical synthesis. Due to the limited availability of specific experimental data for this exact compound in publicly accessible literature, this guide presents information on its fundamental properties, supplemented with detailed experimental protocols and characterization data for a closely related analogue, Ethyl 2-(2,4-difluorophenyl)acetate. This information is intended to serve as a valuable reference and a predictive guide for the handling and application of **Ethyl 2-(2,4-difluorophenyl)-2,2-difluoroacetate**.

Core Compound Properties

A summary of the fundamental quantitative data for **Ethyl 2-(2,4-difluorophenyl)-2,2-difluoroacetate** is presented below.

| Property | Value | Reference |
|-------------------|--|-----------|
| CAS Number | 1228957-05-8 | [1][2] |
| Molecular Formula | C ₁₀ H ₈ F ₄ O ₂ | [2] |
| Molecular Weight | 236.17 g/mol | [1] |
| Product Family | Protein Degradable Building Blocks | [2] |

Synthetic Pathway and Experimental Protocols

While a specific synthetic protocol for **Ethyl 2-(2,4-difluorophenyl)-2,2-difluoroacetate** is not readily available in published literature, a logical synthetic route can be inferred from standard organic chemistry principles and published methods for analogous compounds. A plausible approach would involve the esterification of 2-(2,4-difluorophenyl)-2,2-difluoroacetic acid with ethanol.

Below, we provide a detailed experimental protocol for the synthesis of a closely related analogue, Ethyl 2-(2,4-difluorophenyl)acetate, which is expected to follow a similar reaction pathway.

Analogue Synthesis: Ethyl 2-(2,4-difluorophenyl)acetate

This protocol is adapted from a study on the synthesis and crystal structure of Ethyl 2-(2,4-difluorophenyl)acetate.

Experimental Protocol:

- **Esterification:** A mixture of 2-(2,4-difluorophenyl)acetic acid and ethanol is prepared.
- **Catalysis:** A catalytic amount of a suitable acid catalyst (e.g., sulfuric acid) is added to the mixture.
- **Reaction:** The reaction mixture is typically heated under reflux to drive the esterification to completion. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC).

- **Work-up:** Upon completion, the reaction mixture is cooled to room temperature. The excess ethanol is removed under reduced pressure. The residue is then diluted with a suitable organic solvent (e.g., diethyl ether or ethyl acetate) and washed with a mild base (e.g., saturated sodium bicarbonate solution) to neutralize the acid catalyst, followed by washing with brine.
- **Purification:** The organic layer is dried over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), filtered, and the solvent is evaporated to yield the crude product.
- **Recrystallization:** The crude product is purified by recrystallization from a suitable solvent, such as ethanol, to obtain the pure Ethyl 2-(2,4-difluorophenyl)acetate as colorless crystals.

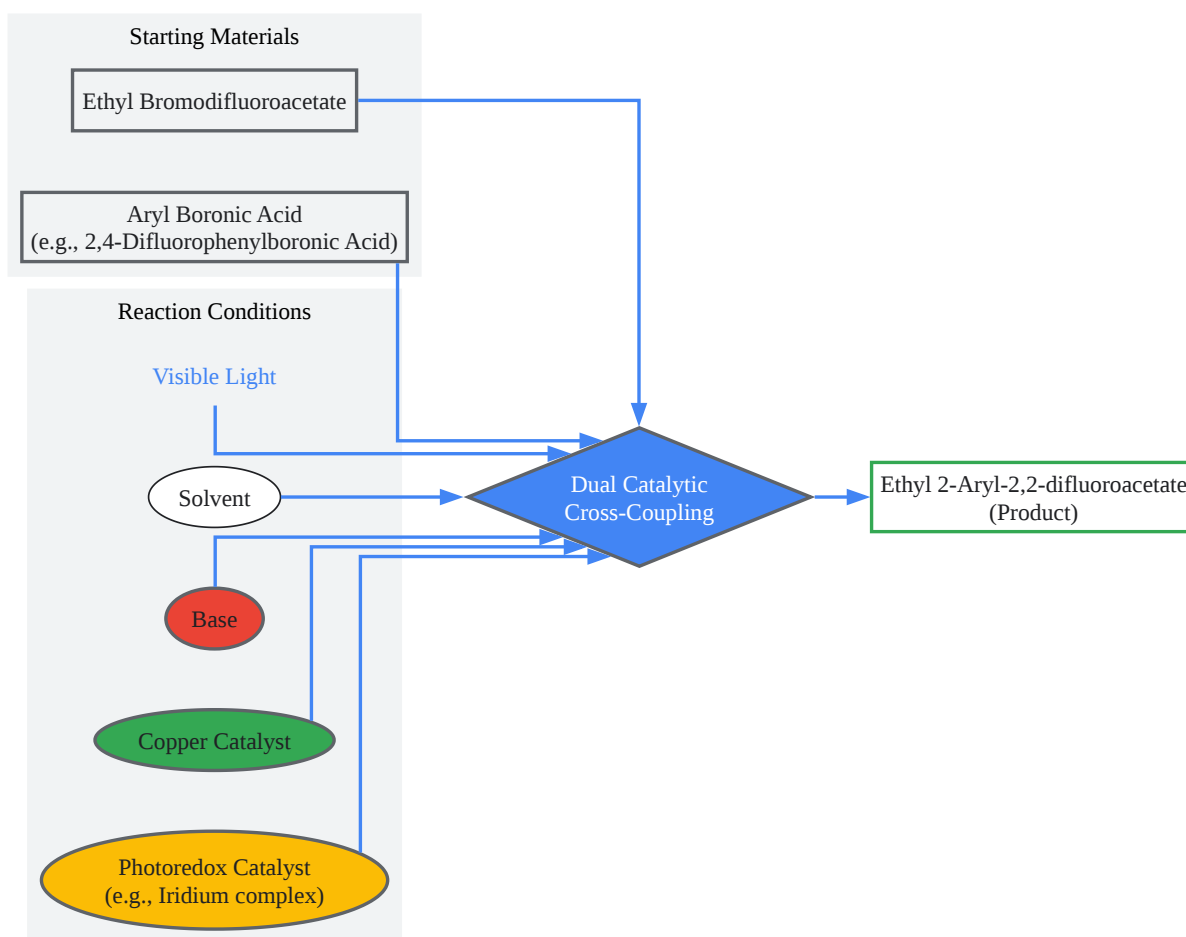
Characterization of the Analogue: Ethyl 2-(2,4-difluorophenyl)acetate

The synthesized analogue, Ethyl 2-(2,4-difluorophenyl)acetate, was characterized using the following methods:

| Technique | Data |
|--------------------|---|
| ¹ H NMR | The ¹ H NMR spectrum confirms the presence of the ethyl and the 2,4-difluorophenyl groups. |
| X-ray Diffraction | Single crystal X-ray diffraction analysis revealed a monoclinic unit cell. The dihedral angle between the acetyl group and the phenyl ring was determined to be 113.4°. |

Logical Workflow for Synthesis

The following diagram illustrates a logical workflow for the synthesis of aryl- α,α -difluoroacetates, a class of compounds to which **Ethyl 2-(2,4-difluorophenyl)-2,2-difluoroacetate** belongs. This is a generalized representation based on modern synthetic methodologies.



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Caption: Generalized workflow for the synthesis of Ethyl 2-Aryl-2,2-difluoroacetates.

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References

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